

Proper Disposal of Indan: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Indan

Cat. No.: B1671822

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For Immediate Reference: **Indan** is a flammable liquid and vapor. Proper personal protective equipment (PPE) and adherence to safety protocols are mandatory during handling and disposal.

This document provides essential safety and logistical information for the proper disposal of **Indan** (CAS 496-11-7) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals while maintaining compliance with standard hazardous waste regulations.

Quantitative Data Summary

The following table summarizes key quantitative data for **Indan**, extracted from safety data sheets (SDS). This information is critical for risk assessment and safe handling.

Property	Value	Source Citation
CAS Number	496-11-7	[1]
Molecular Formula	C ₉ H ₁₀	[2]
Molecular Weight	118.18 g/mol	[2]
Appearance	Light yellow, clear liquid	[1][2]
Boiling Point	176 °C / 348.8 °F	[1][2]
Melting Point	-51 °C / -59.8 °F	[1][2]
Flash Point	54 °C / 129.2 °F (closed cup)	[1]
Specific Gravity	0.965 g/mL at 25 °C	[1]
Water Solubility	Insoluble	[2]
Water Endangering Class	WGK 3 (self-classification)	[2]

Experimental Protocols: Disposal Procedure

The standard and recommended method for the disposal of **Indan** is through an approved hazardous waste disposal plant. On-site chemical neutralization is not recommended due to the flammable nature of the compound. The following is a step-by-step guide for the collection and preparation of **Indan** for disposal.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.[2]
- Hand Protection: Wear protective gloves (e.g., Nitrile rubber).[2]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[2]
- Ventilation: Handle **Indan** in a well-ventilated area, preferably within a chemical fume hood.
[3]

- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. Use spark-proof tools and explosion-proof equipment.[3][4]

2. Waste Collection:

- Container: Use a designated, properly labeled, and chemically resistant waste container. The container should be kept tightly closed.[1][3]
- Segregation: Do not mix **Indan** waste with other incompatible waste streams. It should be collected as a halogen-free organic solvent waste.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste," "**Indan**," and "Flammable Liquid."

3. Storage Pending Disposal:

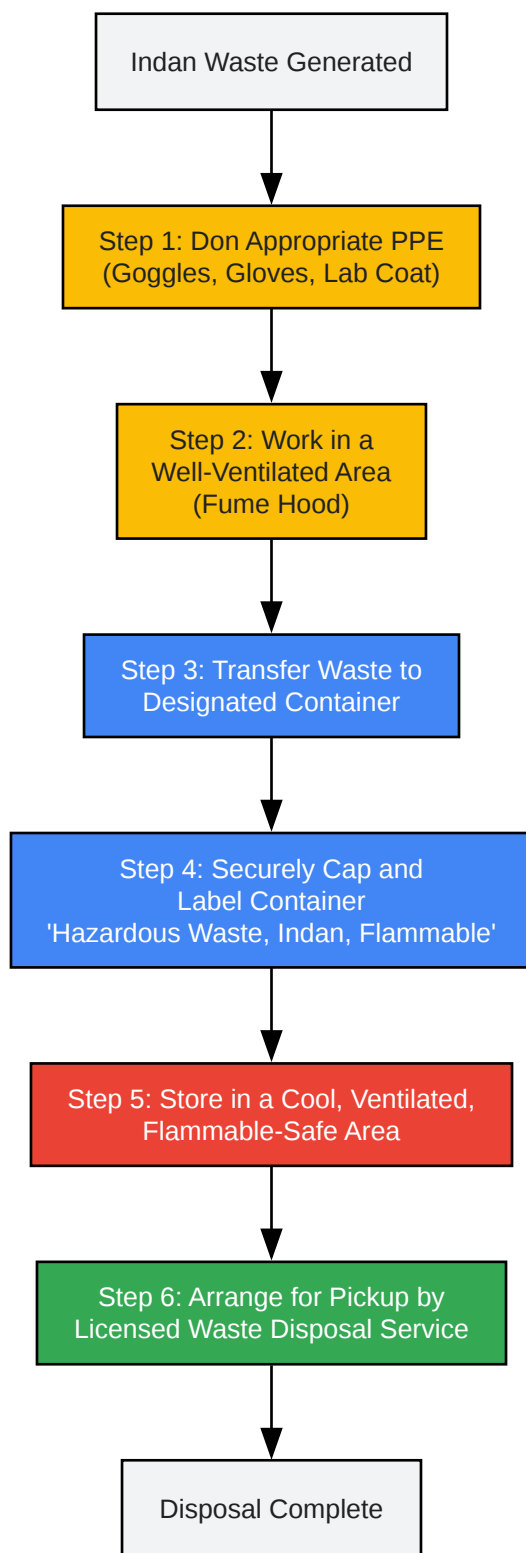
- Location: Store the sealed waste container in a cool, dry, and well-ventilated area designated for flammable liquids.[1][3]
- Containment: Ensure secondary containment is in place to manage potential leaks.
- Lock-up: Store in a locked-up area to prevent unauthorized access.[1][4]

4. Disposal:

- Professional Disposal: Arrange for the collection of the **Indan** waste by a licensed hazardous waste disposal company.
- Regulatory Compliance: Dispose of the contents and container in accordance with all local, state, and federal regulations.[3] Do not attempt to dispose of **Indan** down the drain or with general laboratory trash.

Logical Workflow for Indan Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Indan** waste in a laboratory setting.



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Caption: Workflow for the safe collection and disposal of **Indan** waste.

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